

# Pharmacological Context and Analytical Relevance

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## Compound Focus: Digallic Acid

CAS No.: 536-08-3

Cat. No.: S526080

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**Digallic acid** shows promise as a natural product-derived dual-target inhibitor for treating hyperuricemia, acting on both xanthine oxidase (XOD) and urate transporter 1 (URAT1) [1]. Its metabolite, **gallic acid**, also exhibits significant XOD inhibitory activity [1].

This pharmacological research implies the use of HPLC for compound identification and quantification, though it focuses on biological results rather than detailed analytical method parameters [1]. The established and validated HPLC method for gallic acid serves as an optimal technical reference, given the structural similarity between the compounds.

## Validated HPLC Method for Gallic Acid

The following table summarizes a validated RP-HPLC method for quantifying gallic acid, which can be adapted for **digallic acid** analysis [2].

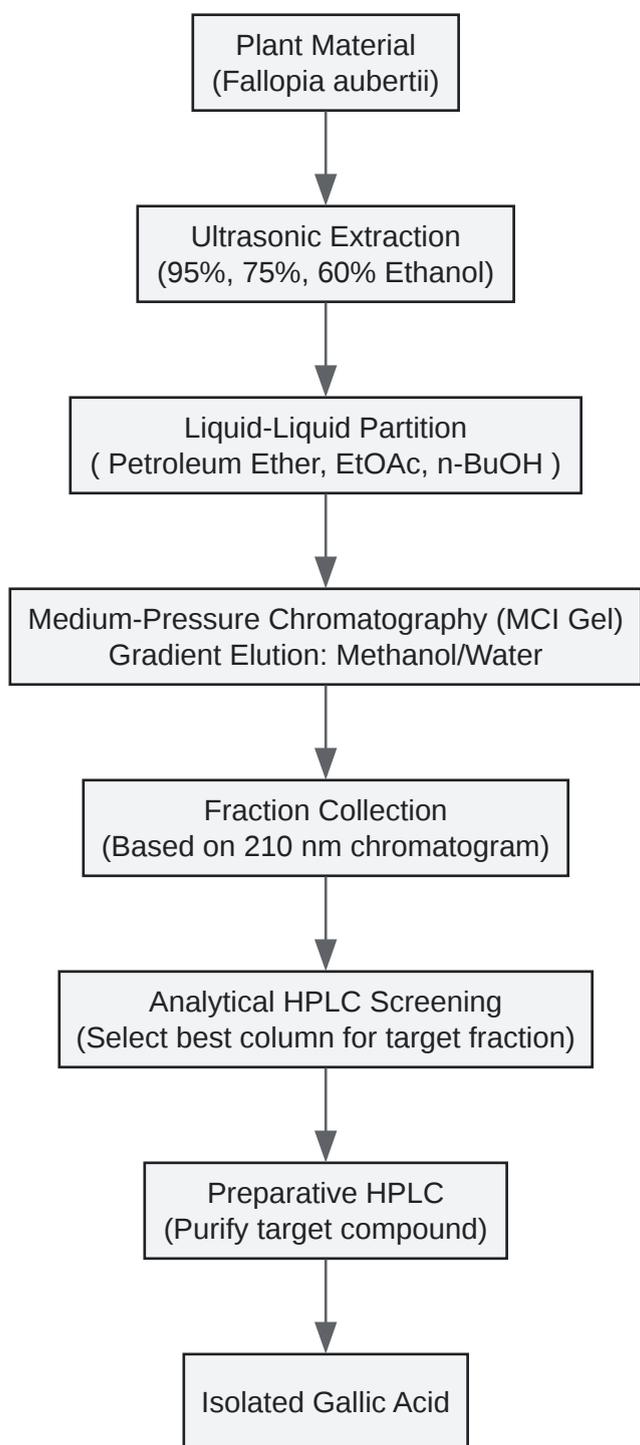
Parameter	Specification
Instrument	RP-HPLC (Waters Alliance-e 2695)
Analytical Column	Waters X-Terra RP-18 (150 × 4.6 mm, 3.5 μm)
Mobile Phase	0.1% Formic Acid : ACN (70:30 % v/v)

Parameter	Specification
Flow Rate	1.0 mL/min
Detection Wavelength	275 nm
Column Temperature	Ambient
System Suitability	Theoretical plates (NLT 2000), Tailing factor (NMT 2)
Validation	Per ICH guidelines; precise (RSD < 2.0), accurate, robust

This method provides a robust starting point. You may need to adjust parameters like the mobile phase gradient to achieve optimal separation for **digallic acid**.

## Complex Sample Separation Workflow

Analyzing **digallic acid** from natural sources requires extensive sample preparation before HPLC. The workflow for isolating gallic acid from *Fallopia aubertii* provides a reference:



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Sample preparation workflow for isolating gallic acid from a plant matrix [3].

#### Key Technical Points:

- **Extraction and Pre-fractionation:** The ethyl acetate (EtOAc) fraction often contains target polyphenols. Medium-Pressure Chromatography (MPLC) with **MCI GEL CHP20P** is highly effective for crude extract pre-fractionation [3].
- **Column Selection:** For hydrophilic polyphenols like gallic and **digallic acid**, a **ZORBAX SB-AQ** column provided superior separation compared to standard C18 columns due to its ability to work with 100% aqueous mobile phases [3].

## Method Adaptation and Development Tips

- **Detection:** A **Photo-Diode Array (PDA) Detector** is ideal for method development and peak purity assessment [4] [5] [6].
- **Extraction Solvent:** Research indicates **water extraction** can yield better recovery and lower variability for certain hydrolyzable polyphenols compared to methanol for HPLC-DAD analysis, even if total phenolic content appears lower [7].
- **Method Validation:** For a quantitative method, follow ICH guidelines to validate for **precision, accuracy, linearity, LOD, LOQ, and robustness** [2] [5].

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## References

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